

4-Aminocinnamic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Aminocinnamic acid

Cat. No.: B091749

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This document provides a comprehensive overview of the safety and handling precautions for **4-Aminocinnamic acid** (CAS No: 2393-18-2). Due to a lack of extensive toxicological data, this guide emphasizes a cautious approach to handling, grounded in established safety protocols for chemicals with unknown hazard profiles. The information presented herein is compiled from available Safety Data Sheets (SDS) and general toxicological testing guidelines.

Hazard Identification and Classification

4-Aminocinnamic acid is not currently classified as a hazardous substance according to Regulation (EC) No 1272/2008.^[1] However, it is crucial to note that the chemical, physical, and toxicological properties of this compound have not been thoroughly investigated.^[2] One supplier classifies it as harmful if swallowed, causing skin irritation, serious eye irritation, and may cause respiratory irritation. Therefore, it should be handled with care, assuming it may be harmful.

GHS Hazard Statements (based on some supplier classifications):

- H302: Harmful if swallowed.^{[3][4]}
- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]

- H335: May cause respiratory irritation.[2][3]

Physical and Chemical Properties

A summary of the available physical and chemical properties of **4-Aminocinnamic acid** is provided in the table below. This data is essential for understanding its behavior under various experimental and storage conditions.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₂	[2][5]
Molecular Weight	163.17 g/mol	[2][5]
Appearance	White to off-white crystalline powder	[6]
Melting Point	170 °C	[3]
Boiling Point	378.4 ± 25.0 °C at 760 mmHg (Predicted)	[7]
Density	1.3 ± 0.1 g/cm ³ (Predicted)	[7]
Flash Point	182.6 ± 23.2 °C (Predicted)	[7]
Solubility	Sparingly soluble in water.	[8]

Toxicological Data

Comprehensive toxicological data for **4-Aminocinnamic acid** is largely unavailable in the public domain. Safety Data Sheets repeatedly state that acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity data are "no data available".[1][2]

Toxicological Endpoint	Result	Reference
Acute Oral Toxicity	No data available (Classified as Category 4 "Harmful if swallowed" by some suppliers)	[4]
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Skin Corrosion/Irritation	No data available (Classified as Category 2 "Causes skin irritation" by some suppliers)	[3]
Serious Eye Damage/Irritation	No data available (Classified as Category 2A "Causes serious eye irritation" by some suppliers)	[3]
Respiratory or Skin Sensitization	Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals (QSAR modeling).	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[2]
Reproductive Toxicity	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[2]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]
Aspiration Hazard	No data available	[2]

Experimental Protocols for Hazard Assessment

While specific studies on **4-Aminocinnamic acid** are not readily available, the following are detailed methodologies for key toxicological endpoints, based on OECD guidelines. These protocols would be employed to generate the necessary safety data for a comprehensive hazard assessment.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a minimum number of animals per step. The substance is administered orally to a group of animals at a defined dose. The outcome (mortality or evident toxicity) determines the next step.[9]
- Animal Model: Typically, rats of a single sex (usually females) are used.[9]
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - A starting dose of 300 mg/kg body weight is often used if there is no information on the substance's toxicity.[9]
 - Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, somatomotor activity, and behavior pattern), and body weight changes over a 14-day period.[10]
 - A necropsy is performed on all animals at the end of the observation period.
- Endpoint: The method allows for the classification of the substance into a GHS acute toxicity hazard category.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test determines the potential of a substance to cause irritation or corrosion to the skin.

- Principle: The substance is applied in a single dose to a small area of the skin of an animal.
[\[11\]](#)
- Animal Model: The albino rabbit is the preferred species.
[\[11\]](#)
- Procedure:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
 - 0.5 g of the solid test substance (moistened with a small amount of water) is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
[\[11\]](#)
 - The exposure period is 4 hours.
[\[11\]](#)
 - After exposure, the residual test substance is removed.
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
[\[12\]](#)
- Endpoint: The degree of skin reaction is scored and evaluated to determine the irritant or corrosive potential.

Acute Eye Irritation/Corrosion - OECD Guideline 405

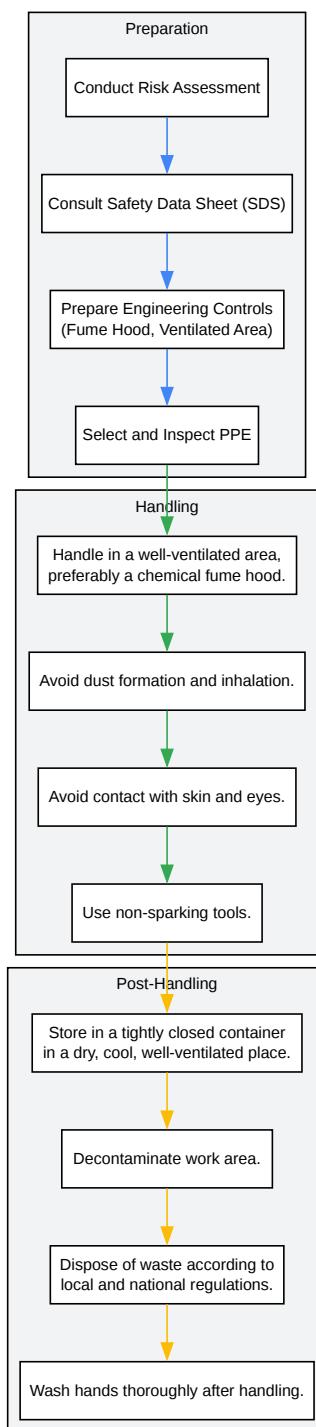
This test assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an animal; the untreated eye serves as a control.
[\[13\]](#)
- Animal Model: Healthy, adult albino rabbits are used.
[\[13\]](#)
- Procedure:

- Both eyes of the animal are examined for any pre-existing defects before the test.
- A single dose of 0.1 g (volume of 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye.[14]
- The eyelids are gently held together for about one second to prevent loss of the material.
- The eyes are examined at 1, 24, 48, and 72 hours after application.[13][15]
- Ocular reactions (cornea, iris, and conjunctiva) are scored.
- Endpoint: The scores are used to assess the irritancy of the substance and the reversibility of the observed effects.

Safe Handling and Personal Protective Equipment (PPE)

Given the unknown toxicological profile, stringent adherence to safe handling practices is mandatory.



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Caption: General workflow for the safe handling of **4-Aminocinnamic acid**.

Engineering Controls

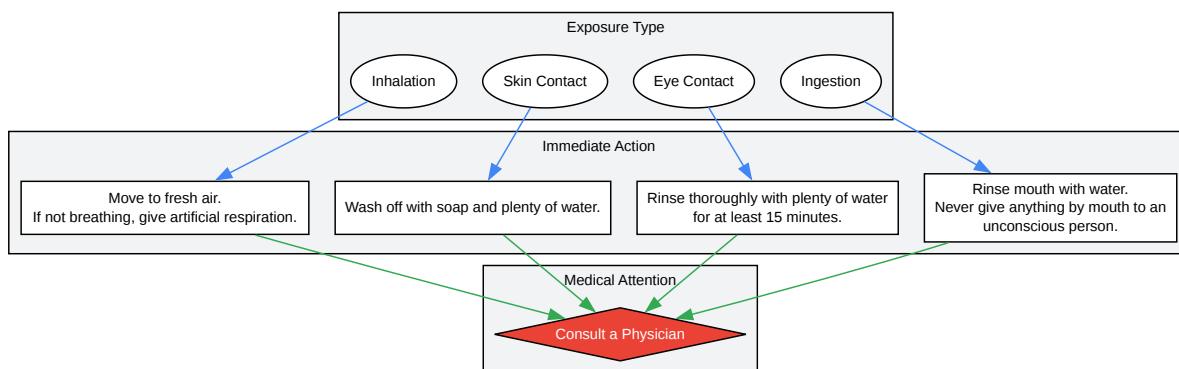
- Ventilation: Always handle **4-Aminocinnamic acid** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is required.[1]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved safety glasses.[2]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and use a proper glove removal technique.[2]
 - Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: For nuisance exposures to dust, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

First Aid Measures

Immediate medical attention is recommended in all cases of exposure.



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Caption: First aid procedures for exposure to **4-Aminocinnamic acid**.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Storage and Disposal

- Storage: Store in a dry, sealed container in a cool, well-ventilated place.[2] Avoid moisture.[2]
- Incompatible Materials: Acids, acid chlorides, acid anhydrides, and oxidizing agents.[2]
- Disposal: Dispose of surplus and non-recyclable solutions to a licensed disposal company. Contaminated packaging should be disposed of as unused product.[2] All disposal practices must be in accordance with local, state, and federal regulations.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, gas, or dust. Ensure adequate ventilation. Evacuate personnel to safe areas.[2]
- Environmental Precautions: Do not let product enter drains.[2]
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[2]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustion may produce carbon oxides and nitrogen oxides (NOx).[2][6]

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[\[2\]](#)

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[\[2\]](#)
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Moisture.[\[2\]](#)
- Hazardous Decomposition Products: In the event of a fire, see Section 9. Other decomposition products are not known.[\[2\]](#)

Conclusion

While **4-Aminocinnamic acid** is not formally classified as hazardous under all regulations, the significant gaps in its toxicological data warrant a highly cautious approach. All personnel handling this compound should be trained on the potential hazards and adhere strictly to the safety and handling procedures outlined in this guide. The use of appropriate engineering controls and personal protective equipment is paramount to minimize exposure risk. Further research into the toxicological properties of **4-Aminocinnamic acid** is necessary to provide a more complete and accurate safety profile.

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